

An In-depth Technical Guide to the Decay Characteristics of Dysprosium-165

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dysprosium-165*

CAS No.: *13967-64-1*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear decay characteristics of **Dysprosium-165** (^{165}Dy). The information presented herein is intended to support research, scientific analysis, and applications in drug development, particularly in areas such as radiosynovectomy where ^{165}Dy is of interest. This document details the radionuclide's decay properties, including its half-life, decay modes, and the energies and intensities of its emitted radiations. Furthermore, it outlines detailed experimental protocols for the characterization of these properties.

Core Decay Characteristics of Dysprosium-165

Dysprosium-165 is a synthetic radioisotope of the rare earth element dysprosium. It decays via beta-minus (β^-) emission to the stable isotope Holmium-165 (^{165}Ho).^{[1][2]} This decay process is characterized by the emission of beta particles and gamma rays. Additionally, ^{165}Dy has a metastable isomer, $^{165\text{m}}\text{Dy}$, which also decays.

Summary of Decay Properties

The fundamental decay properties of **Dysprosium-165** and its metastable state are summarized in the table below for quick reference.

Property	Dysprosium-165 (Ground State)	Dysprosium-165m (Metastable State)
Half-life	2.334 ± 0.001 hours	1.257 ± 0.006 minutes
Decay Mode	100% Beta-minus (β^-)	97.76% Isomeric Transition (IT)
	2.24% Beta-minus (β^-)	
Decay Product	^{165}Ho	^{165}Dy (via IT), ^{165}Ho (via β^-)
Beta Decay Energy (Q)	1286.075 ± 1.856 keV	1394 keV
Spin and Parity	7/2+	1/2-

Data sourced from the NuDat database and other referenced materials.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Beta Decay Emissions

Dysprosium-165 decays to various energy levels of Holmium-165 through the emission of beta particles. The beta spectrum is continuous, with several distinct branches corresponding to transitions to different excited states of the daughter nucleus. The key beta decay branches are detailed in the following table.

Beta Transition	Endpoint Energy (keV)	Intensity (%)	Daughter Level (keV)
β^-_0	1286.1 ± 1.9	~29	0.0
β^-_1	1191.4 ± 1.9	~57	94.701
β^-_2	924.4 ± 1.9	~10	361.68
β^-_3	770.6 ± 1.9	~3.5	515.5

Note: The intensities are approximate and represent the most significant branches.

Gamma Ray Emissions

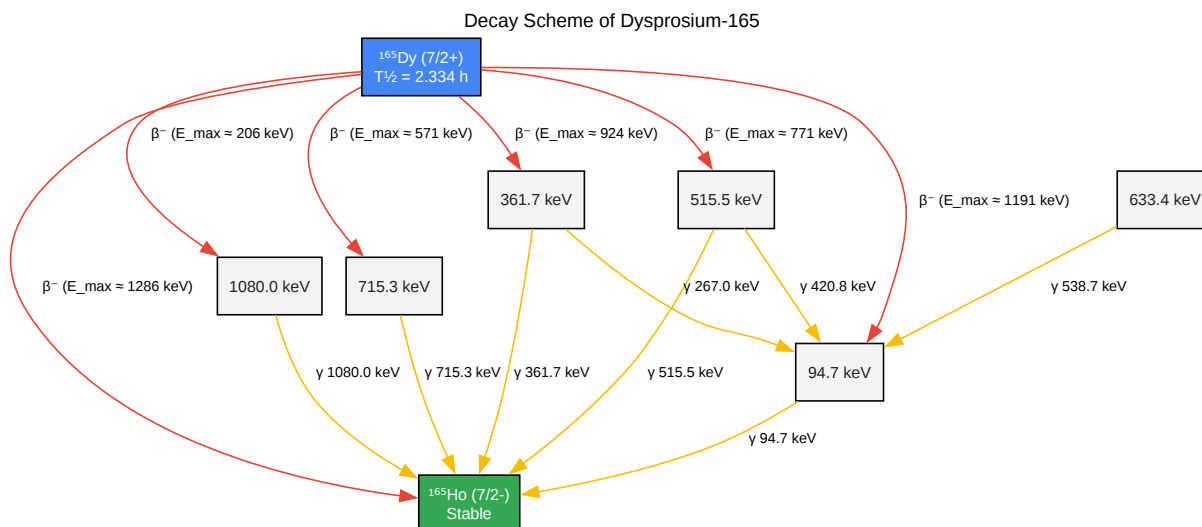
Following beta decay to excited states of Holmium-165, the daughter nucleus de-excites by emitting gamma rays. A comprehensive list of the most prominent gamma-ray energies and their corresponding emission probabilities is provided below.

Energy (keV)	Intensity (%)
94.701	3.8
266.979	0.9
361.68	0.9
420.8	0.61
515.5	1.53
633.41	0.61
715.3	0.48

Intensities are given as the number of photons per 100 decays of the parent.

Decay Scheme of Dysprosium-165

The decay of ^{165}Dy to ^{165}Ho involves transitions between the ground and excited states of these nuclei. The following diagram, generated using the DOT language, illustrates the primary decay pathway.



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Caption: Simplified decay scheme of ^{165}Dy to ^{165}Ho .

Experimental Protocols for Characterization

The accurate determination of the decay characteristics of **Dysprosium-165** requires precise experimental methodologies. The following sections detail the protocols for sample preparation and the measurement of its half-life, and beta and gamma emissions.

Production of Dysprosium-165

Dysprosium-165 is typically produced by neutron activation of the stable isotope Dysprosium-164 (^{164}Dy), which has a natural abundance of approximately 28.2%.^[2]

Methodology:

- **Target Preparation:** A sample of high-purity Dysprosium(III) oxide (Dy_2O_3) is weighed and encapsulated in a suitable container, such as a quartz ampoule or a high-purity aluminum foil.
- **Neutron Irradiation:** The encapsulated sample is irradiated in a nuclear reactor with a known thermal neutron flux. The irradiation time is chosen based on the desired activity, taking into

account the half-life of ^{165}Dy to approach saturation.

- **Post-Irradiation Handling:** After irradiation, the sample is allowed to cool for a short period to let short-lived interfering isotopes decay. The sample is then safely handled in a hot cell or a glove box for subsequent measurements.

Half-Life Measurement

The half-life of ^{165}Dy can be determined by measuring the decrease in its activity over time.

Methodology:

- **Sample Placement:** The activated ^{165}Dy sample is placed at a fixed geometry relative to a radiation detector, such as a Geiger-Müller counter or a gamma-ray spectrometer.
- **Data Acquisition:** The number of counts in a specific time interval is recorded repeatedly over a period of several half-lives (e.g., 10-12 hours for ^{165}Dy).
- **Background Subtraction:** A background measurement is performed without the source to determine the background count rate, which is then subtracted from each sample measurement.
- **Data Analysis:** The natural logarithm of the background-corrected count rate is plotted against time. A linear least-squares fit is applied to the data points. The decay constant (λ) is the negative of the slope of this line. The half-life ($T_{1/2}$) is then calculated using the formula:
$$T_{1/2} = \ln(2) / \lambda$$
^{[4][5]}

Gamma-Ray Spectroscopy

High-resolution gamma-ray spectroscopy is employed to identify and quantify the gamma emissions from the decay of ^{165}Dy .

Methodology:

- **Detector Setup:** A High-Purity Germanium (HPGe) detector, known for its excellent energy resolution, is used.^[6] The detector is cooled with liquid nitrogen to reduce thermal noise.

- **Energy and Efficiency Calibration:** The spectrometer is calibrated for energy and detection efficiency using standard radioactive sources with well-known gamma-ray energies and intensities (e.g., ^{133}Ba , ^{60}Co , ^{152}Eu).[\[7\]](#)[\[8\]](#)[\[9\]](#)
- **Spectrum Acquisition:** The activated ^{165}Dy source is placed at a reproducible distance from the detector, and the gamma-ray spectrum is acquired for a sufficient time to obtain good statistics in the peaks of interest.
- **Data Analysis:** The acquired spectrum is analyzed using specialized software. The analysis involves identifying the photopeaks corresponding to the gamma rays from ^{165}Dy decay, determining their energies, and calculating their net peak areas. The emission intensities are then calculated using the detector efficiency at each peak energy and correcting for the decay that occurred during the measurement.

Beta-Particle Spectroscopy

The beta spectrum of ^{165}Dy can be measured to determine the endpoint energies of the different beta branches.

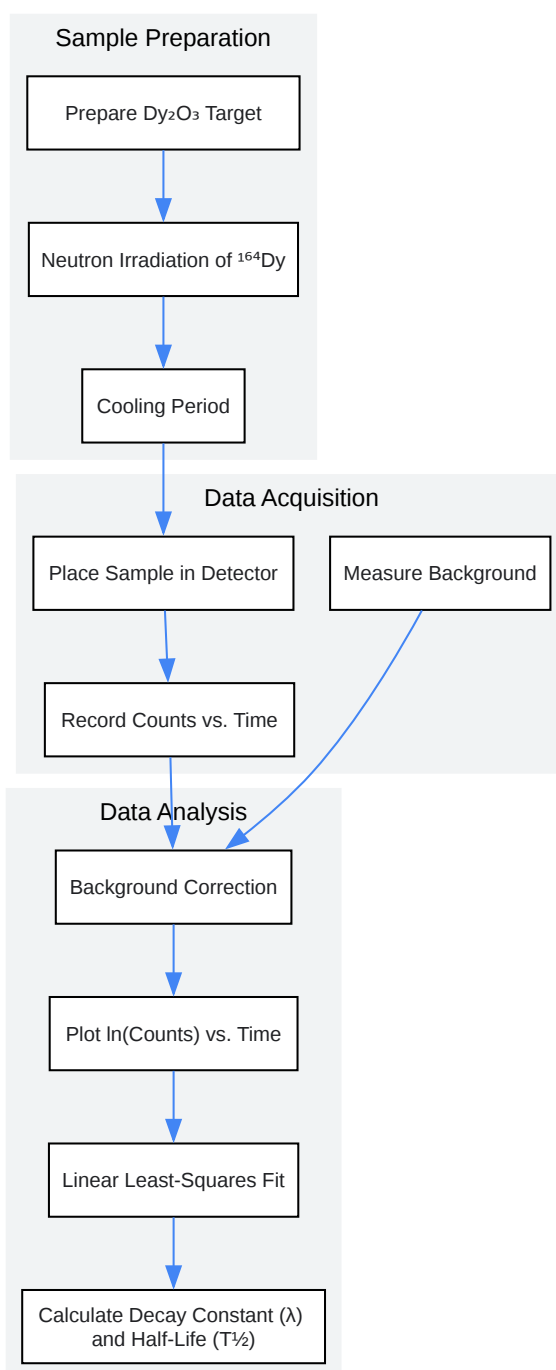
Methodology:

- **Detector System:** A beta spectrometer, often consisting of a plastic or liquid scintillation detector, is used.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) These detectors have a high efficiency for beta particles.
- **Energy Calibration:** The energy response of the spectrometer is calibrated using beta sources with known endpoint energies (e.g., ^{14}C , ^{36}Cl , $^{90}\text{Sr}/^{90}\text{Y}$).
- **Spectrum Measurement:** The ^{165}Dy source is placed in close proximity to the detector to minimize absorption in air. The beta spectrum is then acquired.
- **Data Analysis:** The measured spectrum is corrected for background and detector response. A Kurie plot (Fermi-Kurie plot) analysis is then performed on the spectrum. This involves plotting $\sqrt{N(E) / (pE F(Z,E))}$ against the beta energy E , where $N(E)$ is the number of counts at energy E , p is the momentum, and $F(Z,E)$ is the Fermi function. The endpoint energy of a beta transition is determined by extrapolating the linear portion of the Kurie plot to the energy axis.

Experimental and Logical Workflows

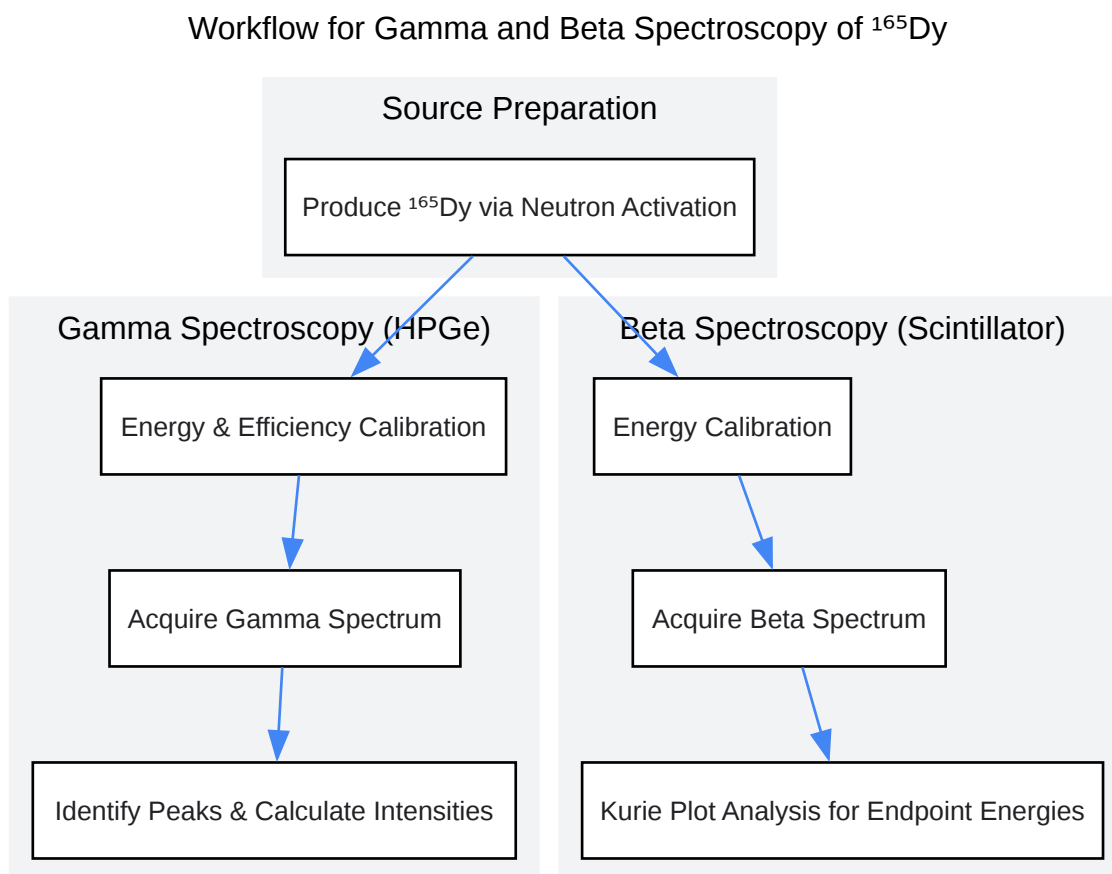
The following diagrams illustrate the logical flow of the experimental procedures described above.

Workflow for Half-Life Measurement of ^{165}Dy



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Caption: Experimental workflow for ^{165}Dy half-life determination.



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Caption: Workflow for spectroscopic analysis of ^{165}Dy .

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Decay Characteristics of Dysprosium-165]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1208800/docs#an-in-depth-technical-guide-to-the-decay-characteristics-of-dysprosium-165\]](https://www.benchchem.com/product/b1208800/docs#an-in-depth-technical-guide-to-the-decay-characteristics-of-dysprosium-165)

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